

# Technical Guide: 4-Sulfobenzoic Acid – Structure, Synthesis, and Applications

**Author:** BenchChem Technical Support Team. **Date:** March 2026

## Compound of Interest

Compound Name: 4-sulfobenzoic acid

CAS No.: 16574-29-1

Cat. No.: B6603855

[Get Quote](#)

## Abstract

4-Sulfobenzoic acid (CAS 636-78-2) represents a critical bifunctional building block in advanced materials science and organic synthesis.[1][2] Characterized by the coexistence of a strongly acidic sulfonic group (

) and a weakly acidic carboxylic group (

) on a para-substituted benzene ring, this molecule exhibits unique supramolecular behavior.[3] This guide provides a comprehensive technical analysis of its physicochemical properties, industrial synthesis via oxidative pathways, and its pivotal role as a ligand in Metal-Organic Frameworks (MOFs) and conducting polymers.[3]

## Molecular Architecture & Physicochemical Profile[1][4]

The dual functionality of 4-sulfobenzoic acid creates a distinct reactivity profile compared to monofunctional benzoic acid derivatives.[1] The molecule exists as a zwitterion in certain pH ranges and forms robust hydrogen-bonded networks in the solid state.[1]

## Structural Properties

- IUPAC Name: 4-Sulfobenzoic acid[1][2][4][5]

- Molecular Formula:

[1][2][3][5][6][7][8]

- Molecular Weight: 202.19 g/mol [1][2]
- CAS Registry Number: 636-78-2[1][7][9]
- Appearance: White crystalline solid (often hygroscopic)[1][3]

## Acidity and pKa Values

The compound acts as a diprotic acid with two distinct dissociation steps.[1][3] The sulfonic acid group is a strong acid, fully dissociated in aqueous solution, while the carboxylic acid group retains weak acid character.[3]

Functional Group	Approx. pKa	Nature	Electronic Effect
Sulfonic ( )	< 0 (approx -2.[1]0)	Strong Acid	Electron-withdrawing group (EWG) stabilizes the carboxylate anion.[1][3]
Carboxylic ( )	4.14	Weak Acid	Acidity is slightly enhanced compared to benzoic acid (pKa 4.[1][3]20) due to the inductive effect of the para-sulfonate group.[3]

## Solubility Profile

- Water: Highly soluble due to the polar sulfonate group and potential for extensive hydrogen bonding.[1][3]
- Organic Solvents: Soluble in polar protic solvents (ethanol, methanol); limited solubility in non-polar solvents (hexane, toluene).[1][3]

## Synthetic Pathways & Production

The industrial and laboratory synthesis of 4-sulfobenzoic acid predominantly relies on the oxidation of p-toluenesulfonic acid (p-TSA).[1] Direct sulfonation of benzoic acid is less favored due to the deactivating nature of the carboxyl group, which directs electrophilic substitution to the meta position, not the para position.[3]

### Primary Route: Oxidation of p-Toluenesulfonic Acid

This pathway utilizes the ready availability of p-TSA (a byproduct of detergent alkylbenzene production) and converts the methyl group to a carboxylic acid.[1]

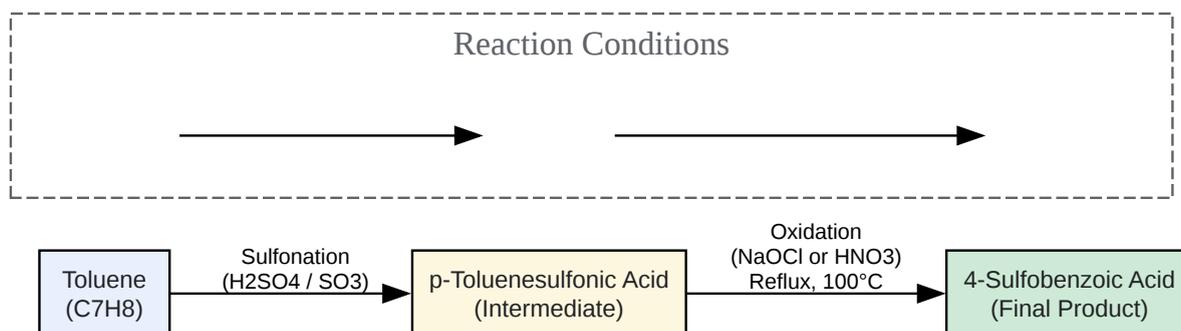
#### Mechanism & Reagents

- Starting Material: p-Toluenesulfonic acid (monohydrate).
- Oxidant: Sodium Hypochlorite (NaOCl) or Nitric Acid ( ).[3]
- Catalyst: No metal catalyst is strictly required for the hypochlorite route, making it "greener," though industrial processes may use transition metals (Co/Mn) for air oxidation.[1][3]

#### Experimental Protocol (Hypochlorite Method)

- Dissolution: Dissolve p-toluenesulfonic acid (1 eq) in water.[1][3]
- Oxidation: Slowly add Sodium Hypochlorite solution (excess, ~3-4 eq) while maintaining reflux temperature (100–105°C).
- Reaction Time: Reflux for 1–2 hours.
- Work-up:
  - Cool the mixture.
  - Acidify with concentrated HCl to precipitate the product (or its salt).[1][3]
  - Filter and recrystallize from water to obtain high-purity 4-sulfobenzoic acid.[1]

## Visualization: Synthesis Workflow



[Click to download full resolution via product page](#)

Figure 1: Synthetic pathway from Toluene to 4-Sulfobenzoic Acid via p-Toluenesulfonic Acid oxidation.[10]

## Advanced Applications in Materials Science (MOFs)

One of the most significant modern applications of 4-sulfobenzoic acid is as a ligand in Metal-Organic Frameworks (MOFs).[1] Its bifunctional nature allows it to bridge metal centers using two distinct coordination modes, leading to diverse topological networks.[1][3]

### Coordination Modes

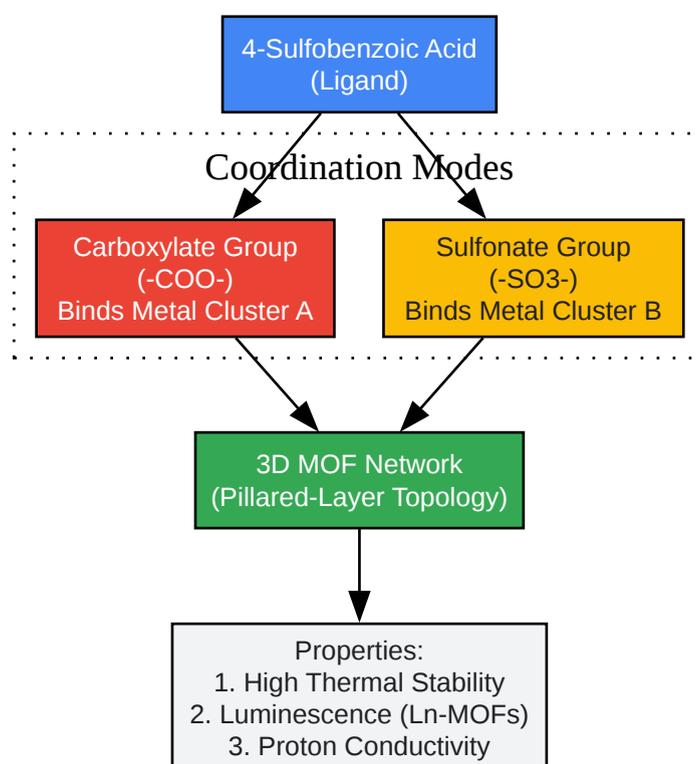
- Carboxylate Binding: Coordinates to metal clusters (e.g., Lanthanides, Zn, Cu) in monodentate or bidentate modes.[1][3]
- Sulfonate Binding: The sulfonate group ( ) is a versatile hapticity donor, often bridging metal centers to form secondary building units (SBUs).[1][3]

### Lanthanide MOFs (Ln-MOFs)

4-Sulfobenzoic acid is particularly effective in constructing Lanthanide-based MOFs (e.g., using Sm, Eu, Tb).[1][3]

- Function: The ligand sensitizes the lanthanide ions ("Antenna Effect"), enhancing luminescence.[1][3]
- Topology: It often forms 3D pillared-layer structures where the sulfonate and carboxylate groups link 2D metal-oxide sheets.[1]

## Visualization: MOF Ligand Logic



[Click to download full resolution via product page](#)

Figure 2: Coordination logic of 4-sulfobenzoic acid in Metal-Organic Framework assembly.

## Pharmaceutical & Polymer Utility Conducting Polymers

In the synthesis of Polyaniline (PANI), 4-sulfobenzoic acid acts as a dopant.[1][2][3]

- Mechanism: The sulfonic acid group protonates the imine nitrogens of the polyaniline chain, converting it into the conductive emeraldine salt form.[3]

- Benefit: Unlike inorganic acids (HCl), the organic benzoate tail improves the solubility and processability of the polymer in organic solvents.[1][3]

## Pharmaceutical Intermediates

- Salt Formation: Used to form crystalline salts of basic drug molecules (API), improving their solubility and bioavailability.[1][3]
- Impurity Marker: It is a known process impurity (Impurity A) in the synthesis of Probenecid, a uricosuric drug.[1][3] Monitoring its level is critical for regulatory compliance (EP/USP standards).[1][3]

## Safety & Handling (MSDS Summary)

Hazard Classification: Corrosive (Skin Corr.[1][3] 1B).

Hazard Statement	Description
H314	Causes severe skin burns and eye damage.[1]
H290	May be corrosive to metals.[1][3]

Handling Protocols:

- PPE: Wear chemical-resistant gloves (Nitrile), safety goggles, and a face shield.[1][3]
- Inhalation: Use in a fume hood. Dust can be irritating to the respiratory tract.[1][3]
- First Aid: In case of skin contact, wash immediately with polyethylene glycol 400 or plenty of water.[1][3]

## References

- PubChem. (2025).[1][3][11] 4-Sulfobenzoic acid | C7H6O5S | CID 69469.[1][4][11] National Library of Medicine.[1] [Link][3]
- Google Patents. (1996).[1][3] Process for the preparation of 2-(substituted)-4-sulfobenzoic acid (US5565608A).

- University of Tartu. (2019).[3] Aqueous pKa values of benzoic acid derivatives. J. Phys. Org. Chem. [[Link](#)][1][3]

### Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: [info@benchchem.com](mailto:info@benchchem.com) or [Request Quote Online](#).

## Sources

- 1. 4-Sulfobenzoic acid | C7H6O5S | CID 69469 - PubChem [[pubchem.ncbi.nlm.nih.gov](https://pubchem.ncbi.nlm.nih.gov)]
- 2. Buy 4-Sulfobenzoic acid | 636-78-2 [[smolecule.com](https://smolecule.com)]
- 3. [analytical.chem.ut.ee](https://analytical.chem.ut.ee) [[analytical.chem.ut.ee](https://analytical.chem.ut.ee)]
- 4. 4-Sulfobenzoic acid | C7H6O5S | CID 69469 - PubChem [[pubchem.ncbi.nlm.nih.gov](https://pubchem.ncbi.nlm.nih.gov)]
- 5. CAS Common Chemistry [[commonchemistry.cas.org](https://commonchemistry.cas.org)]
- 6. PubChemLite - 4-sulfobenzoic acid (C7H6O5S) [[pubchemlite.lcsb.uni.lu](https://pubchemlite.lcsb.uni.lu)]
- 7. CAS Common Chemistry [[commonchemistry.cas.org](https://commonchemistry.cas.org)]
- 8. CAS 5399-63-3: Benzoic acid, 4-sulfo-, potassium salt (1:1) [[cymitquimica.com](https://cymitquimica.com)]
- 9. CAS 636-78-2: 4-Sulfobenzoic acid | [CymitQuimica](https://cymitquimica.com) [[cymitquimica.com](https://cymitquimica.com)]
- 10. US5565608A - Process for the preparation of 2-(substituted)-4-sulfobenzoic acid - Google Patents [[patents.google.com](https://patents.google.com)]
- 11. 4-sulfobenzoic acid - Wikidata [[wikidata.org](https://wikidata.org)]
- To cite this document: BenchChem. [Technical Guide: 4-Sulfobenzoic Acid – Structure, Synthesis, and Applications]. BenchChem, [2026]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b6603855#4-sulfobenzoic-acid-chemical-structure-and-properties>]

---

### Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide

accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

**Technical Support:** The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

**Need Industrial/Bulk Grade?** [Request Custom Synthesis Quote](#)

## BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

### Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: [info@benchchem.com](mailto:info@benchchem.com)